

Physical and chemical characteristics of 2-nitro-5-chlorophenylacetic acid

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Compound of Interest

Compound Name: 2-(5-Chloro-2-nitrophenyl)acetic acid

Cat. No.: B1581203

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An In-depth Technical Guide to the Physical and Chemical Characteristics of 2-Nitro-5-chlorophenylacetic Acid

Abstract: This technical guide provides a comprehensive examination of 2-nitro-5-chlorophenylacetic acid, a pivotal intermediate in synthetic organic chemistry, particularly within the pharmaceutical and agrochemical sectors. This document elucidates the compound's core physicochemical properties, detailed spectral characteristics, and its fundamental chemical reactivity. Furthermore, it presents robust, field-proven analytical methodologies designed for purity assessment and structural confirmation, emphasizing the scientific rationale behind procedural choices. This guide is intended to serve as an essential resource for researchers, chemists, and drug development professionals engaged in the use and analysis of this compound.

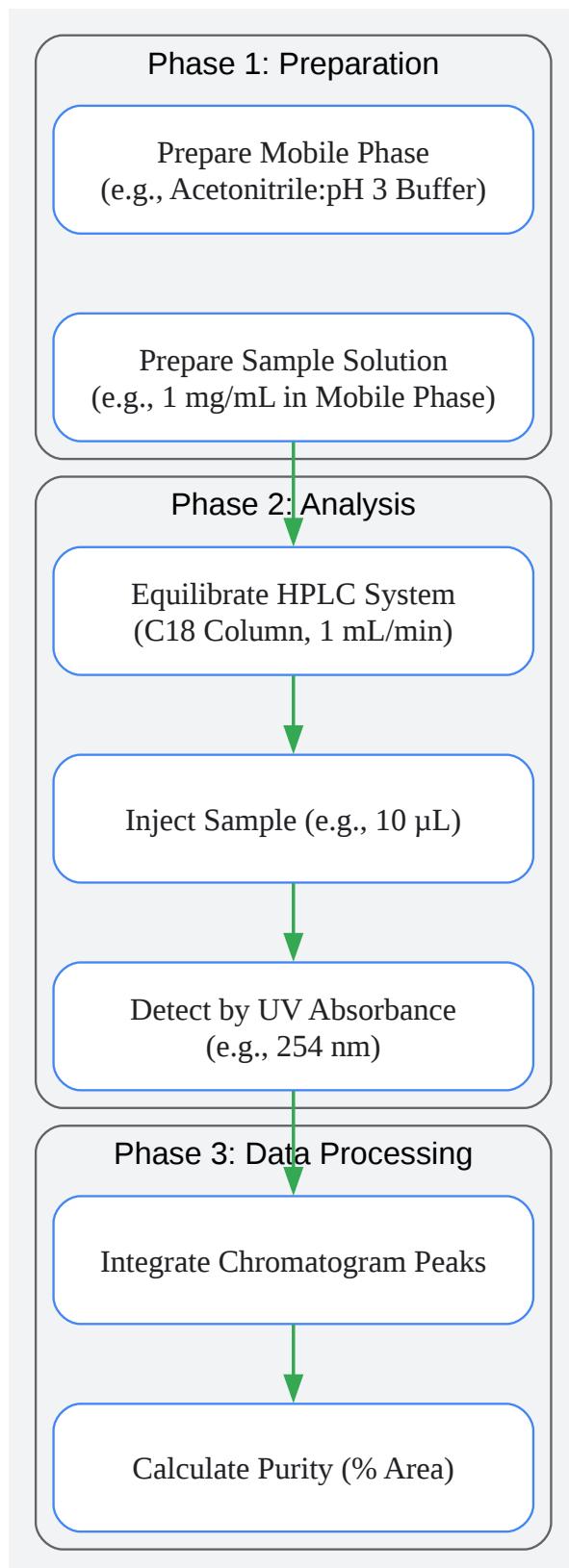
Introduction

2-Nitro-5-chlorophenylacetic acid, systematically named **2-(5-chloro-2-nitrophenyl)acetic acid**, is a substituted aromatic carboxylic acid.^[1] Its molecular architecture, featuring a phenylacetic acid core functionalized with both a strongly electron-withdrawing nitro group and a halogen (chloro) substituent, confers a unique profile of reactivity and physicochemical behavior.^[1] These characteristics make it a valuable precursor in the synthesis of a variety of complex organic molecules, including heterocyclic compounds and active pharmaceutical ingredients. A thorough understanding of its properties is therefore critical for optimizing

reaction conditions, developing purification strategies, and ensuring the quality of downstream products.

Molecular Structure and Physicochemical Properties

The spatial arrangement and electronic nature of the functional groups in 2-nitro-5-chlorophenylacetic acid are the primary determinants of its physical and chemical identity.

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Sources

- 1. 2-(5-Chloro-2-nitrophenyl)acetic acid | C8H6ClNO4 | CID 597995 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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